

Essential Safety and Handling Guide for 2,4,6-Tris(dimethylaminomethyl)phenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 301-186-9*

Cat. No.: *B12673181*

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EINECS 301-186-9 is identified as 2,4,6-Tris(dimethylaminomethyl)phenol (CAS No. 90-72-2), a chemical compound predominantly used as a catalyst and curing agent in laboratory and industrial settings.^{[1][2][3]} This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

This compound is classified as harmful if swallowed or in contact with skin, and it can cause severe skin burns and eye damage.^{[3][4][5]} Adherence to the following guidelines is imperative for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

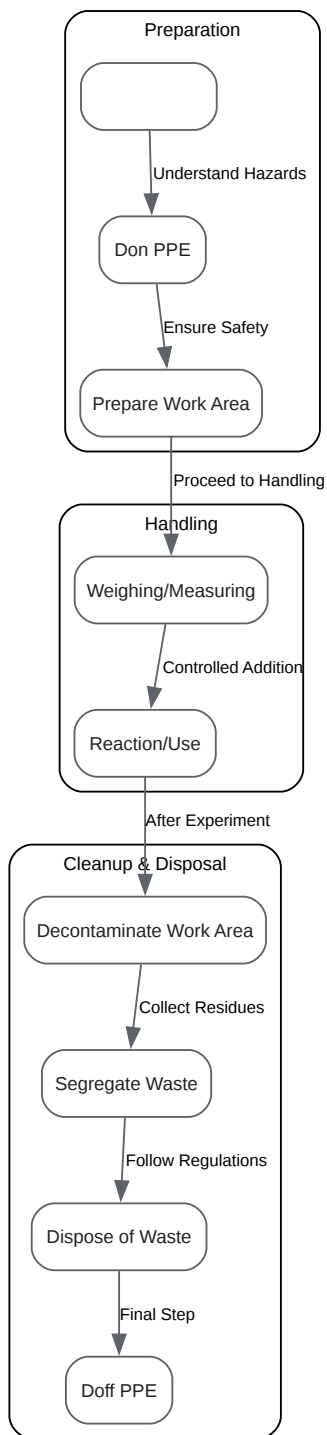
Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling 2,4,6-Tris(dimethylaminomethyl)phenol.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Chemical safety goggles and face shield	Goggles should be worn at all times. A face shield is required when there is a risk of splashing.[6]
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are suitable.[7] Gloves should be inspected before use and replaced immediately if contaminated or damaged.[7]
Body	Chemical-resistant coveralls or lab coat	A lab coat should be worn for all procedures. Chemical-resistant coveralls are recommended for larger quantities or when there is a significant risk of splashing.[7] [8]
Respiratory	Respirator with appropriate filter	Use in a well-ventilated area. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6]
Feet	Closed-toe, chemical-resistant shoes	Leather or canvas shoes are not suitable.[7][8]

Experimental Workflow and Handling

Proper handling procedures are critical to prevent accidents and exposure. The following diagram illustrates the standard workflow for handling 2,4,6-Tris(dimethylaminomethyl)phenol in a laboratory setting.

Safe Handling Workflow for 2,4,6-Tris(dimethylaminomethyl)phenol

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Safe Handling Workflow

Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to mitigate hazards.

Spill Management Protocol:

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, absorb the chemical with an inert material such as sand, earth, or vermiculite.^{[1][6]} Do not use combustible materials.
- **Collect:** Carefully collect the absorbed material into a labeled, sealable container for disposal.^[6]
- **Decontaminate:** Clean the spill area thoroughly with a suitable decontamination solution.
- **Report:** Report the spill to the appropriate safety officer.

Disposal Plan:

All waste containing 2,4,6-Tris(dimethylaminomethyl)phenol must be treated as hazardous waste.

Waste Type	Disposal Container	Disposal Procedure
Contaminated Solids (e.g., absorbent materials, gloves)	Labeled, sealed, chemical-resistant container	Store in a designated hazardous waste accumulation area. Arrange for pickup by a licensed hazardous waste disposal company.[9][10]
Unused or Waste Chemical	Original or appropriate, labeled, sealed container	Do not mix with other waste streams. Dispose of as hazardous chemical waste through a licensed contractor. [9]
Contaminated Labware	Puncture-proof, labeled container	Decontaminate if possible. Otherwise, dispose of as hazardous solid waste.

It is crucial to adhere to all local, state, and federal regulations regarding hazardous waste disposal.[6] Never dispose of this chemical down the drain or in regular trash.[3][9]

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for 2,4,6-Tris(dimethylaminomethyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12673181#personal-protective-equipment-for-handling-einecs-301-186-9>]

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